

Isobutylbenzene chemical structure and properties

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Compound of Interest

Compound Name: Isobutylbenzene

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An In-depth Technical Guide to Isobutylbenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and safety protocols for **isobutylbenzene**. The information is curated for professionals in research and development, with a focus on delivering precise, actionable data.

Introduction

Isobutylbenzene (IUPAC name: (2-Methylpropyl)benzene) is an aromatic hydrocarbon consisting of a benzene ring substituted with an isobutyl group.^{[1][2]} It is a colorless liquid with a characteristic aromatic odor.^{[2][3]} This compound serves as a crucial intermediate in various industrial syntheses, most notably in the pharmaceutical sector for the production of the non-steroidal anti-inflammatory drug (NSAID) Ibuprofen.^{[1][2][3]} It is also utilized in the fragrance industry.^{[1][3][4]}

Chemical Structure and Identification

The structure of **isobutylbenzene** is fundamental to its chemical behavior. The presence of the benzene ring and the branched alkyl chain dictates its reactivity and physical properties.

Caption: Chemical structure of **Isobutylbenzene**.

Table 1: Chemical Identifiers for **Isobutylbenzene**

Identifier	Value
CAS Number	538-93-2[3][5]
IUPAC Name	(2-Methylpropyl)benzene[2][3]
Synonyms	2-Methyl-1-phenylpropane[5]
Molecular Formula	C ₁₀ H ₁₄ [2][5]
Molecular Weight	134.22 g/mol [5]
SMILES	CC(C)Cc1ccccc1[6]
InChI Key	KXUHSQYYJYAXGZ-UHFFFAOYSA-N[6]
EC Number	208-706-2

Physicochemical Properties

The physical and chemical properties of **isobutylbenzene** are well-documented and essential for its handling, storage, and application in synthesis.

Table 2: Physical Properties of **Isobutylbenzene**

Property	Value
Appearance	Clear, colorless liquid[1][3]
Melting Point	-51 °C[1][6]
Boiling Point	170 °C at 736 mmHg[1][6]
Density	0.853 g/mL at 25 °C[1][6]
Refractive Index (n _{20/D})	1.486[1][6]
Vapor Pressure	4.2 mmHg at 37.7 °C[6]
Flash Point	48.1 °C (closed cup)
Autoignition Temperature	427 °C (800.6 °F)[7]
Solubility	Insoluble in water; soluble in ethanol, ether, benzene, and acetone[1][3]

Table 3: Spectroscopic Data Summary

Technique	Key Features and Peaks
¹ H NMR	Spectrum shows characteristic peaks for the aromatic protons and the isobutyl group protons. [8][9]
¹³ C NMR	Provides data on the carbon skeleton, distinguishing between aromatic and aliphatic carbons.
Mass Spectrometry (MS)	Molecular ion peak (M ⁺) at m/z 134. Major fragment ions at m/z 91 (tropylium ion) and 43 (isopropyl cation).[10][11][12]
Infrared (IR) Spectroscopy	Shows C-H stretching for aromatic and aliphatic groups, and C=C stretching for the benzene ring.[10][12]

Experimental Protocols

The synthesis of **isobutylbenzene** can be achieved through several established methods. Below are detailed protocols for two common laboratory-scale syntheses.

This method involves the reduction of a ketone to an alkane. It is a reliable method for producing **isobutylbenzene** from isobutyrophenone.[\[13\]](#)

Materials:

- Isobutyrophenone
- Hydrazine hydrate
- Potassium hydroxide (or other strong base)
- Glycerol (as a sustainable solvent alternative)[\[13\]](#)
- Reflux apparatus
- Separatory funnel
- Distillation apparatus

Procedure:

- Combine isobutyrophenone, hydrazine hydrate, and crushed potassium hydroxide in a round-bottom flask equipped with a reflux condenser.
- Use glycerol as the solvent.[\[13\]](#)
- Heat the reaction mixture to reflux, typically between 149-155 °C, for a duration of three hours.[\[1\]](#)[\[13\]](#)
- Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- After completion, allow the mixture to cool to room temperature.

- Perform an aqueous workup: Pour the mixture into a separatory funnel, add water and an organic solvent (e.g., diethyl ether) to extract the product.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and filter.
- Remove the solvent under reduced pressure.
- Purify the crude **isobutylbenzene** by distillation to obtain a colorless oil. A yield of approximately 51-55% can be expected.[\[1\]](#)[\[13\]](#)

This protocol describes a modern cross-coupling approach using an iron catalyst.[\[13\]](#)

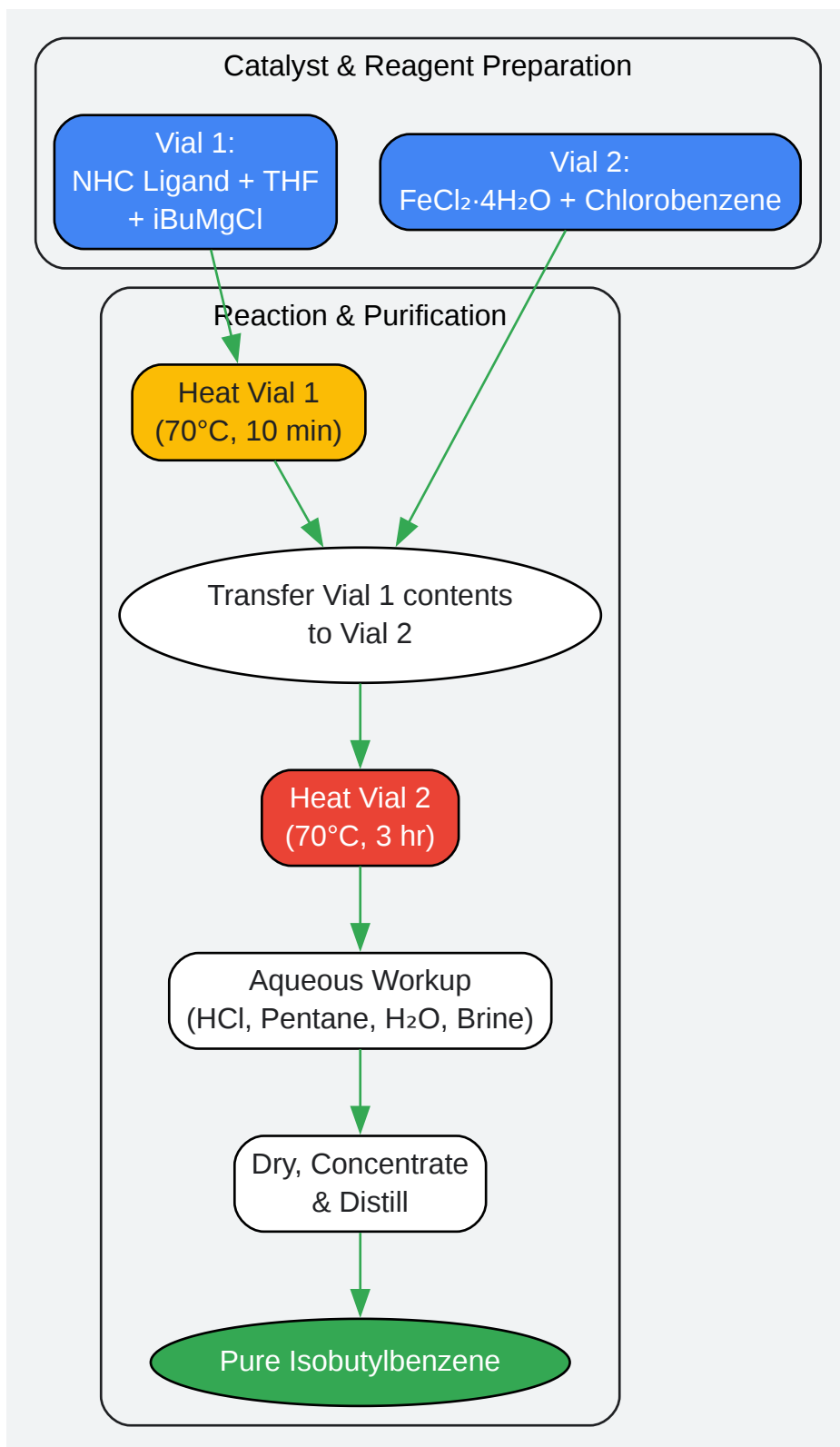
Materials:

- 1,3-Bis-(2,6-diisopropylphenyl)imidazolium chloride (NHC ligand)
- Iron(II) chloride tetrahydrate ($\text{FeCl}_2 \cdot 4\text{H}_2\text{O}$)
- Chlorobenzene
- Isobutylmagnesium chloride (2 M solution in THF)
- Anhydrous Tetrahydrofuran (THF)
- Pentane
- 1 M Hydrochloric acid (HCl)
- Schlenk line or glovebox for inert atmosphere
- Magnetic stir bars, vials, syringes

Procedure:

- Catalyst Preparation:
 - In a vial (Vial 1) under an argon atmosphere, add 1,3-Bis-(2,6-diisopropylphenyl)imidazolium chloride (0.1 mmol).[\[13\]](#)

- In a separate vial (Vial 2) under argon, add $\text{FeCl}_2 \cdot 4\text{H}_2\text{O}$ (0.05 mmol).[\[13\]](#)
- To Vial 2, add chlorobenzene (1 mmol) via syringe.[\[13\]](#)
- Reaction Setup:
 - To Vial 1, add anhydrous THF (10.5 mL) followed by isobutylmagnesium chloride solution (1.5 mL, 3 mmol) while stirring.[\[13\]](#)
 - Heat Vial 1 in an oil bath at 70 °C for 10 minutes.[\[13\]](#)
- Coupling Reaction:
 - Transfer the contents of Vial 1 to Vial 2 via syringe.
 - Place Vial 2 in the 70 °C oil bath and stir for 3 hours.[\[13\]](#)
- Workup and Purification:
 - Cool the reaction to room temperature.
 - Pour the reaction mixture into a separatory funnel containing 15 mL of 1 M HCl and 15 mL of pentane.[\[13\]](#)
 - Separate the layers and wash the organic (pentane) layer with water (15 mL) and then brine (15 mL).[\[13\]](#)
 - Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and remove the solvent in vacuo.[\[13\]](#)
 - Purify the resulting crude oil by distillation to yield **isobutylbenzene** as a colorless oil (expected yield ~92%).[\[13\]](#)



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Caption: Workflow for Iron-Catalyzed Synthesis of **Isobutylbenzene**.

Safety and Handling

Isobutylbenzene is a flammable liquid and requires careful handling to prevent ignition and exposure.[\[2\]](#)[\[7\]](#)

Table 4: GHS Hazard Information

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquid	GHS02	Warning	H226: Flammable liquid and vapor [2] [14]
Aspiration Hazard	GHS08	Danger	H304: May be fatal if swallowed and enters airways [2] [15]
Skin Irritation	GHS07	Warning	H315: Causes skin irritation [2] [14]
Eye Irritation	GHS07	Warning	H319: Causes serious eye irritation [2] [14]
Aquatic Hazard	GHS09	Warning	H410: Very toxic to aquatic life with long lasting effects

Handling and Storage Protocols:

- Ventilation: Use only in a well-ventilated area or outdoors.[\[15\]](#)[\[16\]](#) Facilities should be equipped with explosion-proof ventilation.[\[7\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources. No smoking.[\[7\]](#)[\[15\]](#)[\[16\]](#) Use non-sparking tools and take precautionary measures against static discharge.[\[7\]](#)[\[15\]](#)[\[17\]](#)
- Personal Protective Equipment (PPE): Wear chemical splash goggles, appropriate protective gloves, and protective clothing to prevent skin exposure.[\[7\]](#)[\[14\]](#) In case of inadequate ventilation, wear respiratory protection.[\[17\]](#)

- Storage: Store in a cool, dry, well-ventilated area designated for flammable liquids.[7][15] Keep containers tightly closed and sealed when not in use.[15][16] Ground and bond containers during material transfer.[7]
- Spill Response: In case of a spill, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.[7][16] Prevent runoff into waterways.[7]

First Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration and consult a physician.[14][16]
- Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing.[14][16]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[14][17]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and consult a physician immediately.[14][16]

This guide is intended for informational purposes for qualified professionals. Always consult the most current Safety Data Sheet (SDS) before handling **isobutylbenzene**. [7][14][16]

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